

Validating Purity & Performance of Barium 2-Cyanoethyl Phosphate

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Compound of Interest

Compound Name: 2-Cyanoethyl phosphate

Cat. No.: B8727217

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Part 1: Strategic Overview & Critical Quality Attributes (CQAs)

Barium **2-cyanoethyl phosphate** (CAS: 5015-38-3 for anhydrous; 207121-42-4 for hydrate) serves as a stable, storable source of the **2-cyanoethyl phosphate** monoester. The barium cation renders the phosphate insoluble in most organic solvents, protecting it from hydrolysis during storage.

However, this stability creates a barrier to use: the reagent must be "activated" by exchanging the Barium (

) for a lipophilic cation (e.g., Pyridinium

) to become soluble in anhydrous synthesis solvents.

Critical Quality Attributes:

- Phosphate Integrity: Absence of hydrolysis products (inorganic phosphate) and oxidation state preservation (P(V)).

- Cation Stoichiometry: Accurate Ba:P ratio (1:1). Excess barium interferes with subsequent coupling; insufficient barium implies free acid degradation.
- Solubility Profile: Must be insoluble in anhydrous pyridine/acetonitrile (as Ba salt) but fully soluble after cation exchange.

Part 2: Analytical Validation Protocols

Method A: Quantitative P NMR (The Gold Standard)

Objective: Definitively identify the phosphate species and quantify impurities.

Expert Insight: Direct dissolution of BaCEP in

is often difficult due to low solubility. The addition of a chelating agent (EDTA) or mild acidification is required to obtain a high-resolution spectrum.

Protocol:

- Sample Prep: Weigh ~20 mg of BaCEP into a vial.
- Solvent: Add 600
of
containing 50 mM EDTA-
(adjusted to pH 8 with NaOD). The EDTA sequesters the
, releasing the soluble cyanoethyl phosphate anion.
- Acquisition: Run a proton-decoupled
P NMR (minimum 164 scans) with a relaxation delay (
) of >5 seconds to ensure quantitative integration.
- Referencing: External 85%
set to 0.0 ppm.

Acceptance Criteria: | Species | Chemical Shift (

ppm) | Limit | | :--- | :--- | :--- | | **2-Cyanoethyl Phosphate** (Target) | +1.0 to +4.5 ppm (Singlet) |
> 98% | | Inorganic Phosphate (

) | ~ 0.0 to +0.5 ppm | < 1.0% | | P(III) Species (Phosphites) | ~ 140 - 150 ppm | None Detected
| | Pyrophosphates | ~ -10 to -12 ppm | < 0.5% |

“

Note: The exact shift of the monoester varies with pH and concentration. The key validation is a single clean peak downfield of the inorganic phosphate reference.

Method B: Thin Layer Chromatography (The Rapid Screen)

Objective: Quick visual confirmation of purity and degradation.

Expert Insight: BaCEP lacks a strong UV chromophore. You must use a phosphate-specific stain. Standard UV visualization (254 nm) will only show faint quenching and is unreliable.

Protocol:

- Plate: Silica Gel 60

(Glass backed).

- Mobile Phase: Isopropanol : Ammonium Hydroxide (25%) : Water

.

- Sample: Dissolve 5 mg in 100

1M HCl (to solubilize) or EDTA solution. Spot 2

.

- Visualization: Spray with Hanesian's Stain (Ammonium Molybdate / Cerium Sulfate) and heat at 150°C for 2-3 minutes.

Interpretation:

- Target Spot: Distinct blue/green spot ().
- Impurity (Inorganic Phosphate): Remains near the baseline ().
- Impurity (2-Cyanoethanol): Moves near solvent front (requires different stain, e.g., permanganate, to visualize).

Part 3: Functional Performance (Cation Exchange)

The ultimate test of BaCEP is its ability to convert to a soluble active reagent. If the barium cannot be removed efficiently, the reagent is useless for synthesis.

Protocol: Dowex Cation Exchange Validation

Objective: Convert insoluble Ba-salt to soluble Pyridinium-salt.

- Resin Prep: Wash 5g of Dowex 50W-X8 (strongly acidic cation exchange resin) with anhydrous pyridine until the washings are water-free.
- Exchange:
 - Suspend 1g BaCEP in 10 mL water (suspension).
 - Add the resin and stir for 30 minutes.
 - Observation: The cloudy suspension should become a clear solution as the Ba is captured by the resin and the soluble pyridinium phosphate is released.
- Filtration: Filter off the resin.^[1]

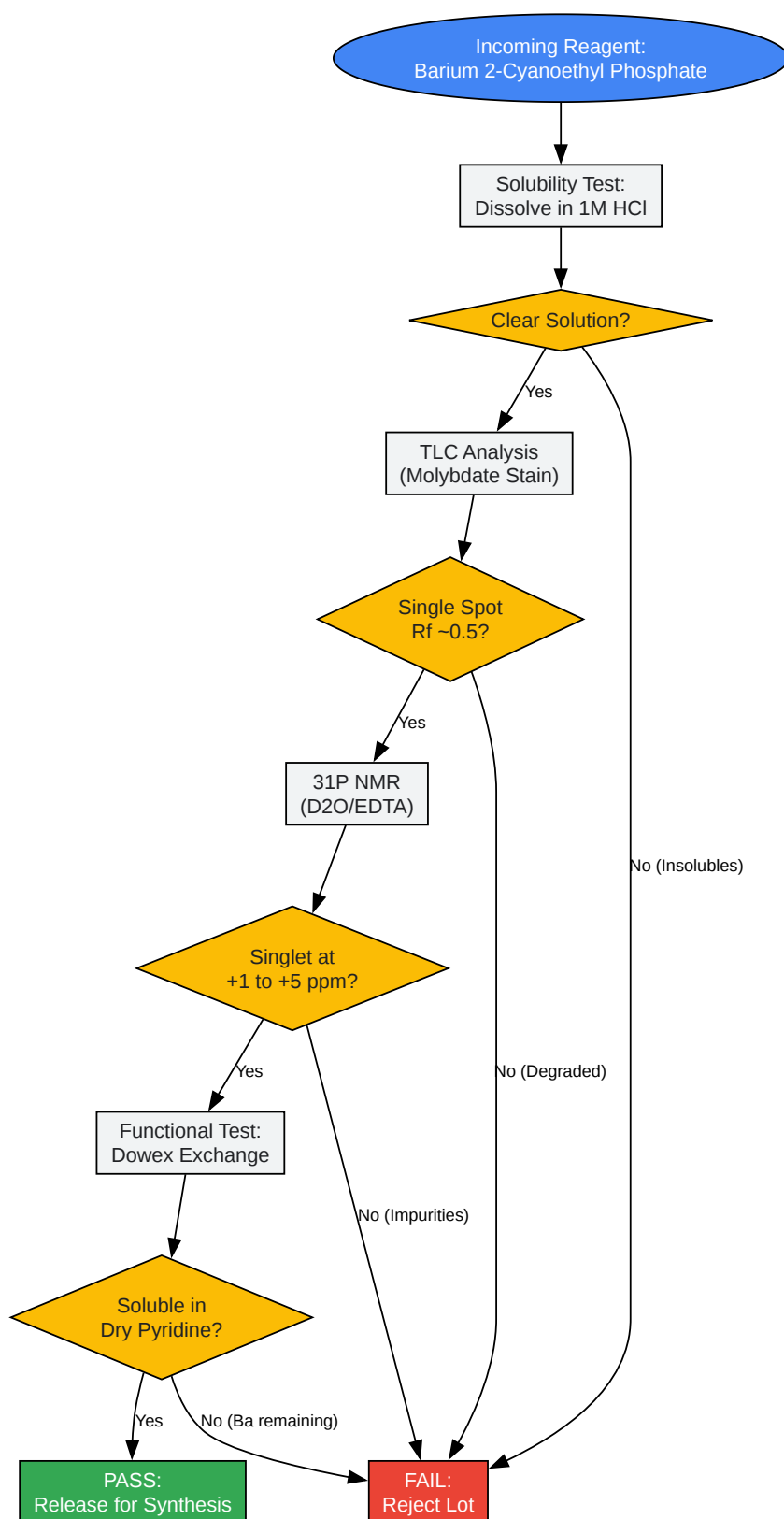
- Evaporation: Evaporate the filtrate (azeotrope with pyridine).
- Solubility Check: The resulting residue (Pyridinium **2-cyanoethyl phosphate**) must dissolve completely in dry acetonitrile or pyridine.

Failure Mode: If the residue remains cloudy in pyridine, the exchange was incomplete (old resin or impure starting material).

Part 4: Visualization & Decision Logic

Diagram 1: Validation Decision Tree

This logic flow ensures no sub-standard reagent enters the synthesis workflow.

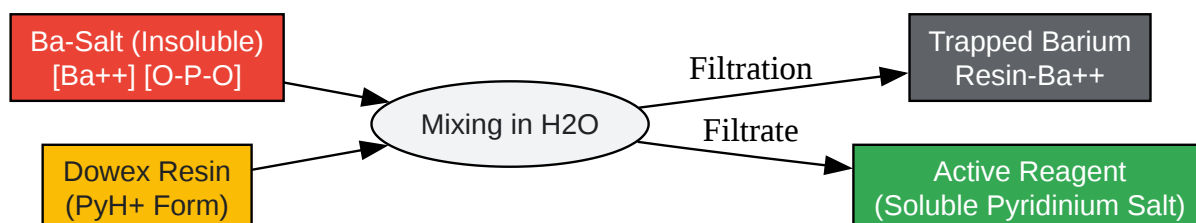


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Caption: Step-by-step decision matrix for validating BaCEP reagent quality prior to oligonucleotide synthesis.

Diagram 2: Cation Exchange Mechanism

Visualizing the critical "activation" step where the reagent becomes usable.



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Caption: The functional conversion of insoluble Barium salt to soluble Pyridinium salt via ion exchange.

Part 5: Comparative Summary

Feature	Barium Salt (BaCEP)	Triethylammonium Salt (TEACEP)
State	White Powder (Stable Solid)	Hygroscopic Oil/Gum
Storage Stability	High (>2 years at RT)	Low (Hydrolysis prone)
Solubility (Org. Solv.)	Insoluble	Soluble
Direct Use	No (Requires Exchange)	Yes
Primary Validation	Elemental (Ba) + NMR	NMR

Conclusion: BaCEP is the preferred form for long-term storage and commercial transport, while the Triethylammonium or Pyridinium forms are required for immediate synthesis. Validation must confirm the BaCEP can successfully bridge this gap.

References

- Tener, G. M. (1961). "2-Cyanoethyl Phosphate and its Use in the Synthesis of Phosphate Esters". Journal of the American Chemical Society.
- Sigma-Aldrich.[2] "Barium 2-cyanoethylphosphate hydrate Product Sheet".
- Crary, E. et al. (2024). "Quantitative ³¹P NMR Spectroscopy: Methodologies and Applications". Molecules.
- ChemicalBook. "Barium 2-Cyanoethylphosphate Properties and Safety".
- BenchChem. "TLC Visualization Solutions: Phosphomolybdic Acid (PMA) Stain".

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